

6-Aminonaphthalene-2-sulfonic acid solubility in different solvents

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Compound of Interest

Compound Name: 6-Aminonaphthalene-2-sulfonic acid

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A-Z solubility guide for 6-Aminonaphthalene-2-sulfonic acid

An In-Depth Technical Guide for Researchers and Drug Development Professionals

Abstract

6-Aminonaphthalene-2-sulfonic acid, also known as Brönner's acid, is a key intermediate in the synthesis of various dyes and has potential applications in pharmaceutical development.[1] [2] A thorough understanding of its solubility characteristics across a range of solvents is paramount for its effective use in synthesis, purification, formulation, and biological studies. This guide provides a comprehensive overview of the solubility of **6-aminonaphthalene-2-sulfonic acid**, detailing its physicochemical properties, presenting quantitative solubility data, and offering a standardized protocol for its determination. The underlying factors governing its solubility are discussed, providing researchers with the predictive power to optimize their experimental conditions.

Introduction: The Significance of Solubility

Solubility, the property of a solute to dissolve in a solvent to form a homogeneous solution, is a critical physicochemical parameter in chemical and pharmaceutical sciences. For **6-aminonaphthalene-2-sulfonic acid**, solubility data is essential for:

- **Reaction Chemistry:** Selecting appropriate solvents to ensure reactants are in the same phase, maximizing reaction rates and yields.
- **Purification:** Designing efficient crystallization processes, which rely on differential solubility in various solvents and at different temperatures.[1]
- **Pharmaceutical Formulation:** For any potential therapeutic application, understanding aqueous solubility is fundamental for predicting bioavailability and for developing suitable dosage forms.[3]
- **Analytical Chemistry:** Preparing solutions of known concentrations for methods like HPLC or UV-Vis spectroscopy requires accurate solubility knowledge.[4]

This guide serves as a central resource for professionals, consolidating known data and providing the practical tools to assess the solubility of **6-aminonaphthalene-2-sulfonic acid** for their specific application.

Physicochemical Properties

The solubility of a compound is intrinsically linked to its molecular structure and physical properties. **6-Aminonaphthalene-2-sulfonic acid** is an amphiphilic molecule containing a nonpolar naphthalene core, a basic amino group (-NH₂), and a strongly acidic sulfonic acid group (-SO₃H).[2] This unique combination of functional groups dictates its solubility behavior.

Property	Value	Source
Molecular Formula	C ₁₀ H ₉ NO ₃ S	[5]
Molecular Weight	223.25 g/mol	[6]
Appearance	White to light orange powder/crystal	[1]
pKa (Predicted)	-0.08 ± 0.40	[1]
XLogP3 (Computed)	-0.1	[7]
Density	~1.5 g/cm ³	[8]

The very low predicted pKa value indicates that the sulfonic acid group is highly acidic, stronger than typical carboxylic acids, and will be ionized (as -SO_3^-) across almost the entire aqueous pH range.[9][10] The negative XLogP3 value suggests a high degree of hydrophilicity, predicting favorable solubility in polar solvents.[7]

Quantitative Solubility Data

The solubility of **6-aminonaphthalene-2-sulfonic acid** is highly dependent on the nature of the solvent and the temperature. The presence of both a polar, ionizable sulfonic acid group and a basic amino group, attached to a large hydrophobic naphthalene ring, results in complex solubility behavior.

Solvent	Temperature	Solubility	Notes
Water	20 °C	0.12 g/L	Sparingly soluble in cold water.[1]
Water	100 °C	~2.0 g/L (0.2%)	Solubility increases significantly in hot water.[1]
Ethanol / iso-Butanol	Not Specified	Soluble	Used for crystallization of the diethylamine salt.[1]
n-Butanol	Not Specified	Soluble	Used for crystallization of the S-benzylisothiuronium salt.[1]

Note: Data for many common organic solvents is not readily available in public literature, underscoring the need for direct experimental determination as outlined in Section 4.

Standard Protocol for Solubility Determination: The Shake-Flask Method

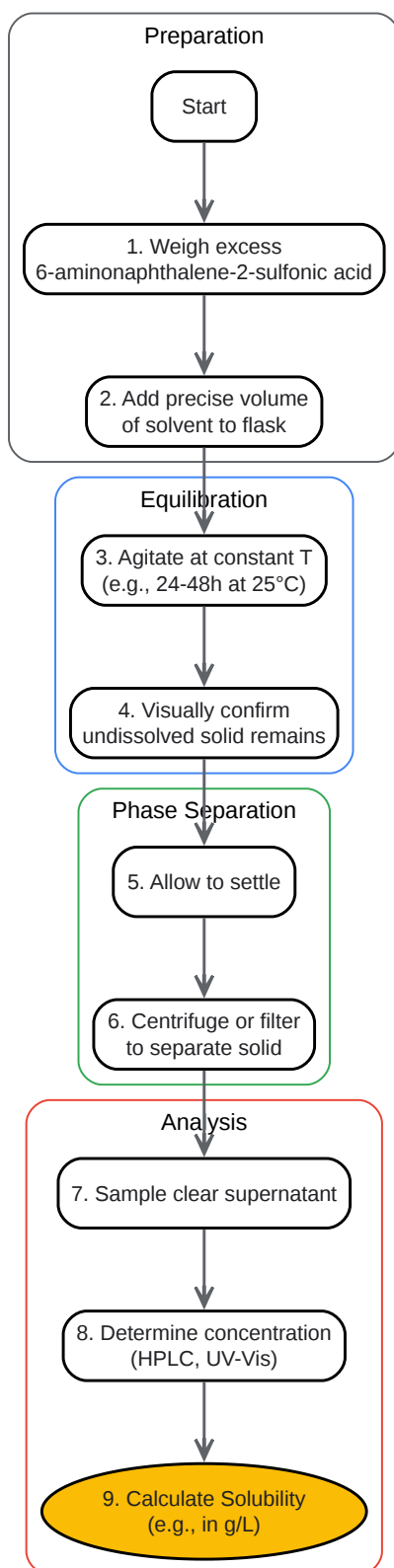
To ensure reliable and reproducible solubility data, adherence to a standardized protocol is crucial. The OECD Guideline 105 (Shake-Flask Method) is a globally recognized standard for

determining the water solubility of compounds and is suitable for substances with solubilities above 0.01 g/L.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Rationale for Method Selection

The Shake-Flask method is chosen for its simplicity, reliability, and direct measurement of saturation equilibrium. It involves agitating an excess of the solid compound with the solvent of interest at a constant temperature until equilibrium is reached.[\[14\]](#) This method is ideal for generating the foundational data required in early-stage research and development.

Experimental Workflow Diagram



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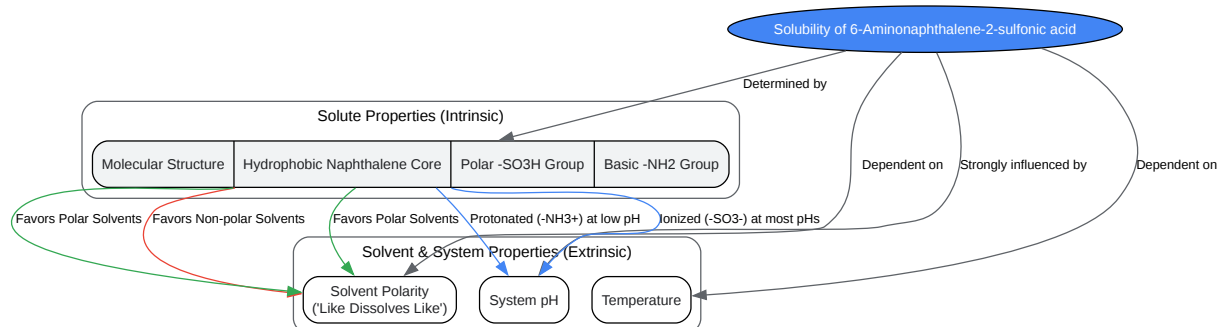
Caption: Workflow for the OECD 105 Shake-Flask solubility determination method.

Step-by-Step Methodology

- Preliminary Test:
 - Rationale: To estimate the approximate solubility and determine the amount of substance needed for the main test.[\[12\]](#)
 - Procedure: Add the test substance in stepwise portions to a known volume of the solvent at the test temperature, agitating after each addition. Observe the amount required to achieve saturation.
- Main Test (in triplicate):
 - Preparation: Weigh an amount of **6-aminonaphthalene-2-sulfonic acid** that is at least five times the amount determined in the preliminary test into three separate glass-stoppered flasks.[\[14\]](#)
 - Solvent Addition: Add a precise volume of the chosen solvent (e.g., deionized water, ethanol) to each flask.
 - Equilibration: Place the flasks in a constant temperature bath (e.g., $25\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$) and agitate for a sufficient time to reach equilibrium. A minimum of 24 hours is recommended, but longer periods (48-72 hours) may be necessary. Periodically check by sampling and analysis until consecutive measurements are stable.[\[14\]](#)
 - Phase Separation: Once equilibrium is reached, cease agitation and allow the flasks to stand in the temperature bath for at least 24 hours for undissolved solid to settle. To ensure complete separation of the solid phase, centrifuge an aliquot of the mixture at the same temperature.[\[13\]](#)
 - Sampling & Analysis: Carefully withdraw a sample from the clear supernatant of each flask. Determine the concentration of **6-aminonaphthalene-2-sulfonic acid** in each sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or UV-Vis spectroscopy.[\[4\]](#)[\[15\]](#)
 - Calculation: The solubility is the average concentration from the three flasks, expressed in g/L or mg/mL.

Factors Influencing Solubility

The solubility of **6-aminonaphthalene-2-sulfonic acid** is a result of the interplay between its molecular structure and the properties of the solvent.



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Caption: Key factors governing the solubility of **6-aminonaphthalene-2-sulfonic acid**.

- **Solvent Polarity:** This is the most critical factor. The principle of "like dissolves like" applies. [\[16\]](#)
 - **Polar Solvents** (e.g., Water, Methanol): These solvents can engage in strong hydrogen bonding with the highly polar sulfonic acid and amino groups. [\[9\]](#)[\[17\]](#) This interaction helps to overcome the crystal lattice energy of the solid and solvate the molecule. However, the large nonpolar naphthalene ring limits overall solubility, as seen in the low solubility in cold water. [\[1\]](#)
 - **Non-polar Solvents** (e.g., Hexane, Toluene): These solvents cannot effectively solvate the charged/polar functional groups, leading to extremely poor solubility.

- pH: The ionization state of the functional groups is pH-dependent.
 - The sulfonic acid group is a very strong acid and exists as the sulfonate anion ($-\text{SO}_3^-$) in all but the most extremely acidic conditions.[\[10\]](#)
 - The amino group is basic and will be protonated ($-\text{NH}_3^+$) under acidic conditions.
 - Therefore, at intermediate pH values, the molecule exists as a zwitterion, which can enhance its interaction with water and increase aqueous solubility.
- Temperature: For most solid solutes, including this one, solubility is an endothermic process. Increasing the temperature provides the energy needed to break the intermolecular forces in the solid crystal lattice, leading to a significant increase in solubility, as evidenced by the ~17-fold increase in water solubility from 20 °C to 100 °C.[\[1\]](#)[\[16\]](#)

Conclusion

The solubility of **6-aminonaphthalene-2-sulfonic acid** is characterized by its poor solubility in cold water, which significantly improves with heat. Its amphiphilic nature, with dominant polar functional groups, suggests good solubility in polar organic solvents but poor solubility in non-polar media. Due to a lack of comprehensive published data, direct experimental measurement using standardized protocols like the OECD 105 shake-flask method is imperative for obtaining reliable data for research and development. By understanding the interplay of molecular structure, solvent polarity, and temperature, scientists can effectively manipulate and utilize **6-aminonaphthalene-2-sulfonic acid** in their work.

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